

# 4-isobutylaniline safety precautions and handling guidelines

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## Compound of Interest

Compound Name: 4-Isobutylaniline

Cat. No.: B1594155

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## Application Notes and Protocols for 4-Isobutylaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions and handling guidelines for **4-isobutylaniline** (CAS No: 30090-17-6). Given the limited specific toxicological data for this compound, a precautionary approach is essential. The information presented here is a synthesis of available data for **4-isobutylaniline** and related aromatic amines, a class of compounds known for potential health risks.

## Substance Identification and Physicochemical Properties

**4-Isobutylaniline**, also known as 4-(2-methylpropyl)aniline, is an aromatic amine.<sup>[1]</sup> Its molecular structure consists of a benzene ring substituted with an amino group and an isobutyl group at the para position.<sup>[1]</sup> It is typically a colorless to brown liquid under standard conditions.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-Isobutylaniline**

Property	Value	Source(s)
Chemical Formula	C <sub>10</sub> H <sub>15</sub> N	[1][2]
Molecular Weight	149.23 g/mol	[1][2]
Appearance	Colorless to brown liquid	[1][2]
Boiling Point	241.9°C - 255.2°C at 760 mmHg	[1]
Density	0.944 - 1.19 g/cm <sup>3</sup>	[1]
Flash Point	103°C	[2]
Vapor Pressure	0.035 mmHg at 25°C	[2]
Solubility	Slightly soluble in water, soluble in organic solvents	[2]

## Hazard Identification and Toxicological Information

While specific GHS hazard classifications for **4-isobutylaniline** are not consistently available in published literature, aromatic amines as a class are known to be hazardous.[3] Aniline and its derivatives can be toxic if inhaled, ingested, or absorbed through the skin.[3][4] The primary health concern associated with many aromatic amines is methemoglobinemia.[3][5]

### Mechanism of Toxicity: Methemoglobinemia

Exposure to aromatic amines can lead to the oxidation of the ferrous iron (Fe<sup>2+</sup>) in hemoglobin to the ferric state (Fe<sup>3+</sup>), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to tissue hypoxia.[3][5] This can result in symptoms such as cyanosis (bluish discoloration of the skin), dizziness, headaches, and in severe cases, convulsions, coma, and death.[3]



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Caption: Mechanism of **4-Isobutylaniline**-induced Methemoglobinemia.

## Carcinogenicity

Many aromatic amines are considered probable or known human carcinogens.[1][6] For instance, o-toluidine is classified by the EPA as a probable human carcinogen (Group B2), and occupational exposure to dyestuffs containing it is linked to an increased risk of bladder cancer. [1] Aniline is listed by the IARC in Group 2A (Probably carcinogenic to humans).[2] Given its structure, **4-isobutylaniline** should be handled as a potential carcinogen.

## Quantitative Toxicity Data

Specific acute toxicity data (LD50/LC50) for **4-isobutylaniline** is largely unavailable.[7] Therefore, it is prudent to reference data from structurally similar aromatic amines to appreciate the potential toxicity.

Table 2: Acute Toxicity Data for Analogous Aromatic Amines

Substance	Route	Species	Value	Source(s)
Aniline	Oral	Rat	LD50: 762.15 mg/kg	[8]
Aniline	Inhalation	Human	Exposure to 7-53 ppm for several hours causes slight symptoms.	[5]
o-Toluidine	Inhalation	Human	60-minute exposure to 40 ppm produces severe toxic effects.	[9]
p-Toluidine	Oral	Rat	LD50: 336 mg/kg	
p-Toluidine	Dermal	Rat	LD50: 890 mg/kg	

## Occupational Exposure Limits (OELs)

There are no established specific Occupational Exposure Limits (OELs), such as a Threshold Limit Value (TLV) or Permissible Exposure Limit (PEL), for **4-isobutylaniline**. For related compounds like o-toluidine, NIOSH considers it a potential occupational carcinogen and recommends exposure to be kept at the lowest feasible level.[9] Given the potential carcinogenicity and toxicity, all work with **4-isobutylaniline** should be conducted in a manner that minimizes any potential for exposure.

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **4-isobutylaniline**.

## Engineering Controls

- Ventilation: Always handle **4-isobutylaniline** in a certified chemical fume hood to minimize inhalation exposure.[3]

- **Containment:** Use a designated area for handling this compound to prevent cross-contamination.
- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	To prevent splashes to the eyes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for any signs of degradation before use.	To prevent skin contact and absorption.
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.	To protect skin from accidental splashes.
Respiratory Protection	Not typically required when handled in a functional chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge should be used.	To prevent inhalation of vapors.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)

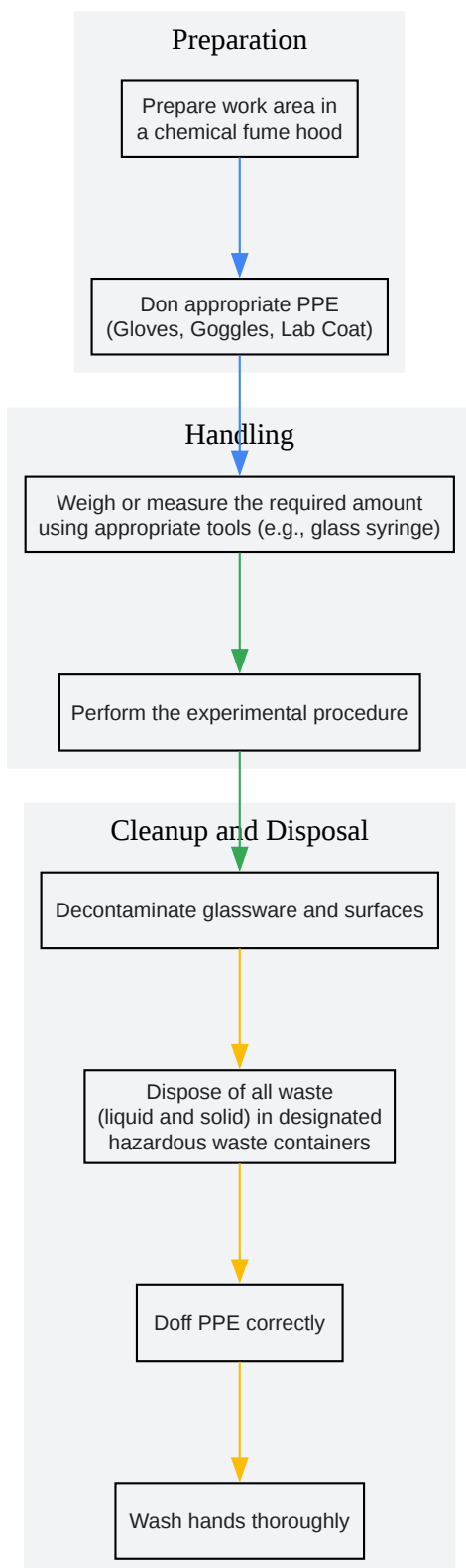
- Store away from heat, sparks, and open flames.<sup>[5]</sup>
- The storage area should be clearly labeled with the identity of the substance and its hazards.

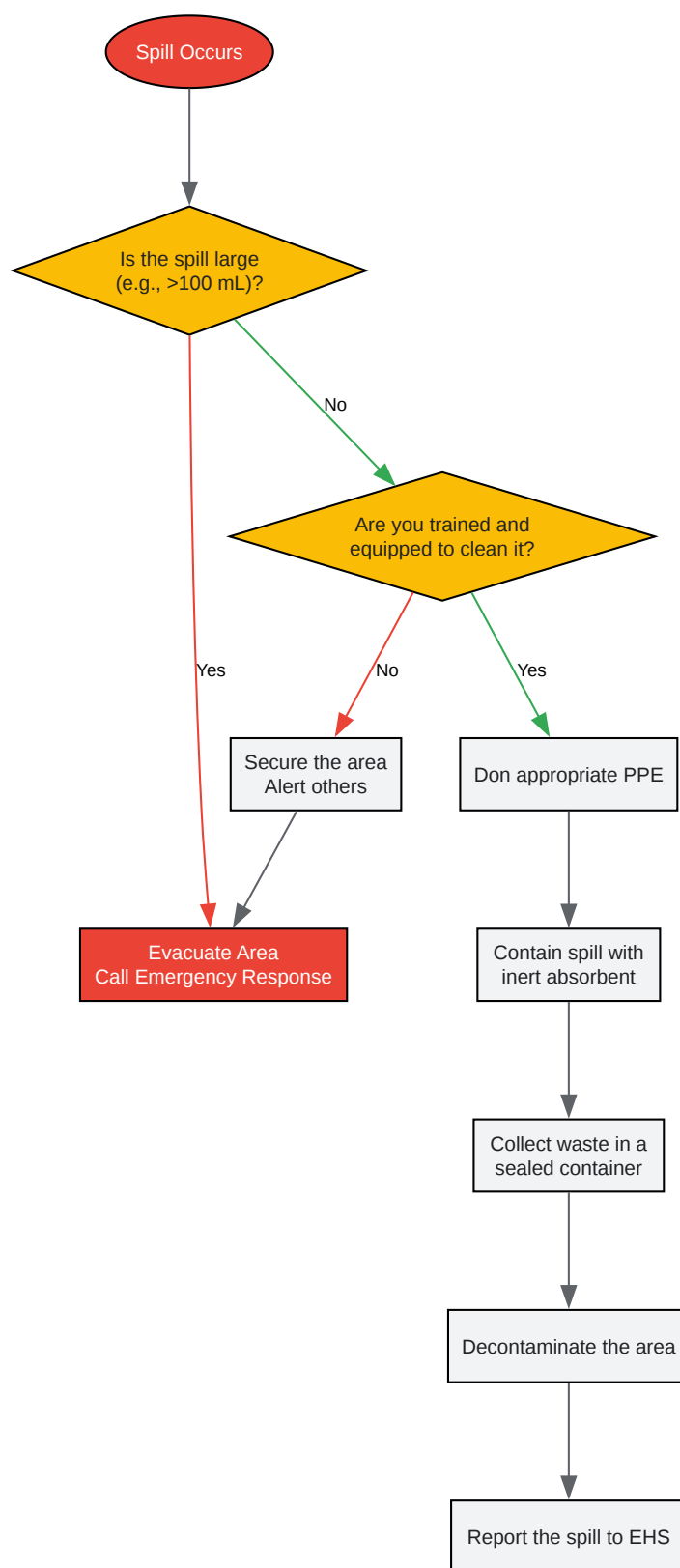
## Disposal

- Dispose of waste **4-isobutylaniline** and any contaminated materials through a licensed professional waste disposal service.
- Do not dispose of down the drain or in general waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Protocols

### Workflow for Safe Handling of 4-Isobutylaniline





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